

physicochemical properties of 4-Iodo-2-methoxynicotinaldehyde

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Compound of Interest

Compound Name:	4-Iodo-2-methoxynicotinaldehyde
CAS No.:	158669-26-2
Cat. No.:	B116927

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In-Depth Technical Guide to 4-Iodo-2-methoxynicotinaldehyde

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Iodo-2-methoxynicotinaldehyde, a substituted pyridine derivative, is a compound of interest in medicinal chemistry and organic synthesis. Its structural features, including the reactive aldehyde group, the iodine atom which can participate in cross-coupling reactions, and the methoxy group influencing its electronic properties and solubility, make it a versatile building block for the synthesis of more complex molecules. This guide provides a comprehensive overview of its physicochemical properties, a detailed experimental protocol for its synthesis, and a visualization of the synthetic workflow.

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **4-Iodo-2-methoxynicotinaldehyde** is presented below. It is important to note that while some properties have been computationally predicted, experimental data for certain parameters remains limited in publicly accessible literature.

Table 1: Physicochemical Properties of **4-Iodo-2-methoxynicotinaldehyde**

Property	Value	Source
IUPAC Name	4-iodo-2-methoxypyridine-3-carbaldehyde	PubChem[1]
Synonyms	4-Iodo-2-methoxypyridine-3-carboxaldehyde, 3-Formyl-4-iodo-2-methoxypyridine	Chem-Impex[2]
CAS Number	158669-26-2	Chem-Impex[2]
Molecular Formula	C ₇ H ₆ INO ₂	PubChem[1]
Molecular Weight	263.03 g/mol	PubChem[1]
Appearance	White to yellow powder	Chem-Impex[2]
Boiling Point	328.3°C (Predicted)	MySkinRecipes[3]
Melting Point	Not available	
Solubility	The methoxy group is noted to contribute to its solubility and stability.[2] Specific quantitative data in common solvents is not readily available.	
logP (XLogP3)	1.3 (Computed)	PubChem[1]
pKa	Not available	

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-Iodo-2-methoxynicotinaldehyde** is not readily available in the searched literature, a reasonable

synthetic route can be adapted from established procedures for structurally similar compounds, such as the synthesis of 4-iodo-2,5-dimethoxybenzaldehyde[4]. The following protocol is a proposed method.

Synthesis of **4-Iodo-2-methoxynicotinaldehyde**

This proposed two-step synthesis involves the iodination of a suitable 2-methoxypyridine precursor followed by formylation.

Step 1: Iodination of 2-methoxy-3-methylpyridine

- Materials: 2-methoxy-3-methylpyridine, N-Iodosuccinimide (NIS), Acetonitrile (anhydrous).
- Procedure:
 - In a round-bottom flask, dissolve 2-methoxy-3-methylpyridine (1.0 eq) in anhydrous acetonitrile.
 - Add N-Iodosuccinimide (1.1 eq) to the solution portion-wise at room temperature.
 - Stir the reaction mixture at room temperature for 12-24 hours, monitoring the progress by Thin Layer Chromatography (TLC).
 - Upon completion, quench the reaction with a saturated aqueous solution of sodium thiosulfate.
 - Extract the product with ethyl acetate (3 x 50 mL).
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to yield 4-iodo-2-methoxy-3-methylpyridine.

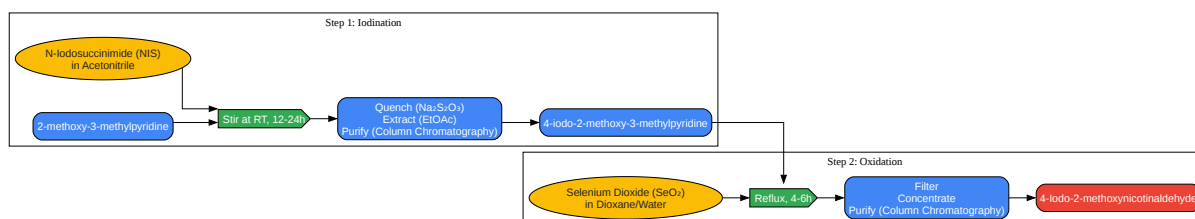
Step 2: Oxidation to **4-Iodo-2-methoxynicotinaldehyde**

- Materials: 4-iodo-2-methoxy-3-methylpyridine, Selenium dioxide (SeO₂), 1,4-Dioxane, Water.

- Procedure:
 - In a round-bottom flask equipped with a reflux condenser, suspend 4-iodo-2-methoxy-3-methylpyridine (1.0 eq) in a mixture of 1,4-dioxane and water.
 - Add selenium dioxide (1.2 eq) to the suspension.
 - Heat the reaction mixture to reflux (approximately 100-110 °C) for 4-6 hours, monitoring by TLC.
 - After completion, cool the mixture to room temperature and filter to remove the black selenium precipitate.
 - Concentrate the filtrate under reduced pressure.
 - Dissolve the residue in ethyl acetate and wash with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate and concentrate in vacuo.
 - Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to afford **4-Iodo-2-methoxynicotinaldehyde**.

Mandatory Visualization

The following diagram illustrates the proposed synthetic workflow for **4-Iodo-2-methoxynicotinaldehyde**.



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Caption: Proposed two-step synthesis workflow for **4-Iodo-2-methoxynicotinaldehyde**.

Signaling Pathways

Currently, there is no specific information available in the searched scientific literature detailing the involvement of **4-Iodo-2-methoxynicotinaldehyde** in any signaling pathways. Its utility is primarily documented as a synthetic intermediate for the creation of more complex, potentially biologically active molecules.[2] Future research may elucidate specific biological targets and pathway interactions.

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References

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